

Introduction: Situating 2-Propyloctanoic Acid in the Chemical Landscape

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Compound of Interest

Compound Name: 2-Propyloctanoic acid

CAS No.: 31080-41-8

Cat. No.: B1606277

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2-Propyloctanoic acid, a branched-chain carboxylic acid with the molecular formula $C_{11}H_{22}O_2$, serves as a compelling case study in the critical importance of isomeric differentiation in the chemical and pharmaceutical sciences.^[1] While not as widely known as its lower-mass analog, valproic acid (2-propylpentanoic acid)—a cornerstone therapeutic for epilepsy and bipolar disorder—**2-propyloctanoic acid** presents a more complex isomeric landscape that demands rigorous analysis.^{[2][3]} Understanding its structural and stereoisomers is not merely an academic exercise; it is fundamental to predicting molecular behavior, designing specific synthetic routes, and ensuring purity and efficacy in potential applications.

This guide provides an in-depth exploration of the isomeric forms of **2-propyloctanoic acid**. We will dissect its structural possibilities, delve into the critical nature of its stereochemistry, and present validated protocols for its synthesis, separation, and characterization. The methodologies described herein are designed to be self-validating, reflecting field-proven approaches that ensure scientific integrity and reproducibility for researchers, scientists, and drug development professionals.

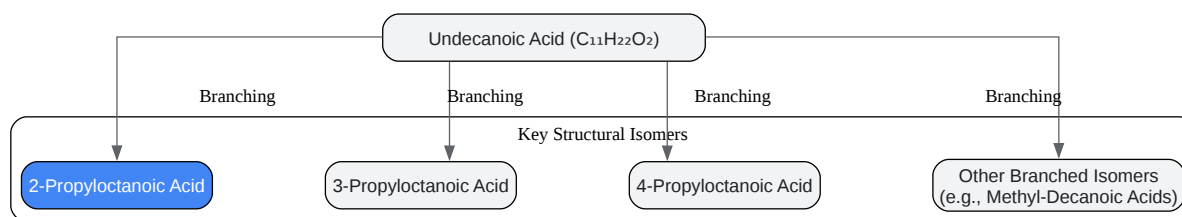
Property	Value	Source
IUPAC Name	2-propyloctanoic acid	PubChem[1]
Molecular Formula	C ₁₁ H ₂₂ O ₂	PubChem[1]
Molecular Weight	186.29 g/mol	PubChem[1]
CAS Number	31080-41-8	ChemicalBook[4]
SMILES	CCCCCCC(CCC)C(=O)O	PubChem[1]

Part 1: The Foundation - Structural Isomerism

Structural (or constitutional) isomers are compounds that share the same molecular formula but differ in the connectivity of their atoms. For C₁₁H₂₂O₂, the possibilities are vast. However, by focusing on isomers that retain the carboxylic acid functionality and the "propyloctanoic" framework, we can identify the most relevant structural variants. These primarily involve shifting the position of the propyl group along the octanoic acid backbone.

The parent compound, **2-propyloctanoic acid**, features a propyl group at the alpha-carbon (C2). Its primary structural isomers would be 3-propyloctanoic acid, 4-propyloctanoic acid, and so on. Each positional change significantly alters the molecule's three-dimensional shape, which in turn affects its physical properties (e.g., boiling point, density) and its potential biological activity by changing how it interacts with enzyme active sites or cellular receptors.

Beyond simple positional changes of the propyl group, other structural isomers of undecanoic acid (the parent formula) include various branched methyl-decanoic acids and ethyl-nonanoic acids.[5][6]



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Caption: Relationship of **2-propyloctanoic acid** to its structural isomers.

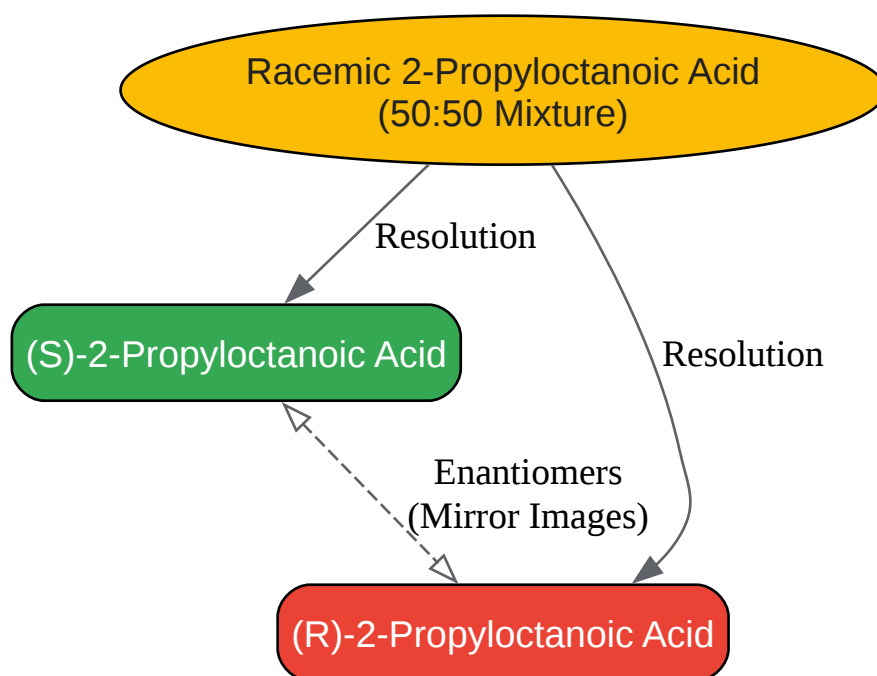
Part 2: The Critical Dimension - Stereoisomerism

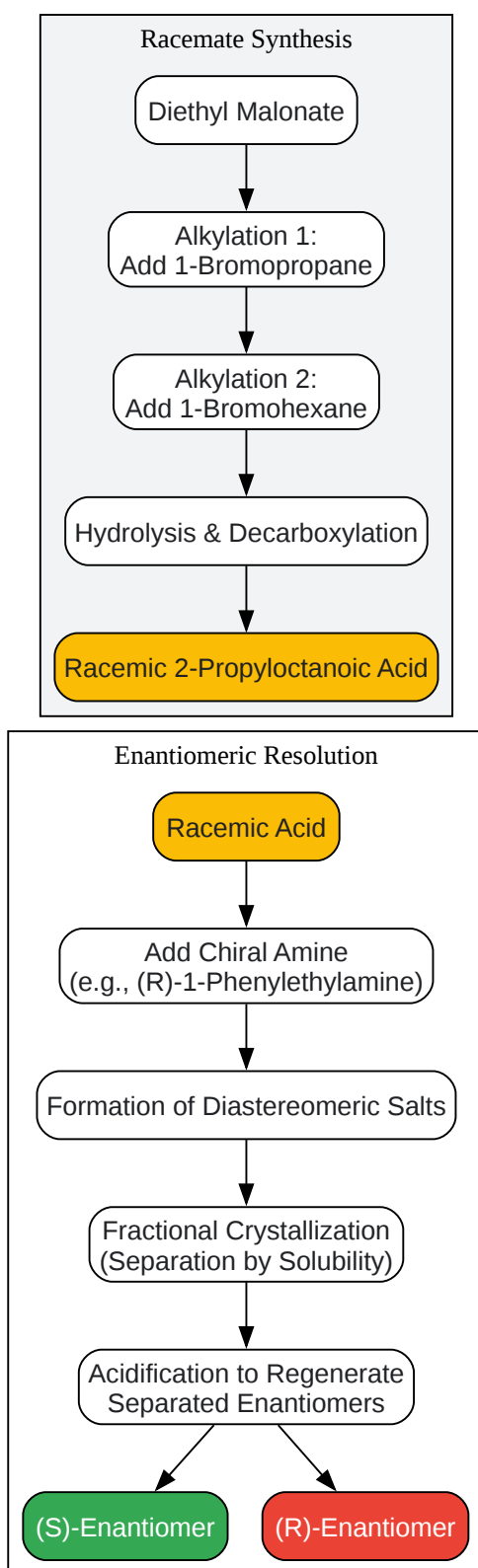
The true complexity and significance of **2-propyloctanoic acid**'s structure emerge from its stereochemistry. A carbon atom is considered a chiral center when it is bonded to four different substituent groups.[7] Inspection of the **2-propyloctanoic acid** structure reveals that the alpha-carbon (C2) is indeed chiral.

The four distinct groups attached to C2 are:

- A hydrogen atom (-H)
- A carboxylic acid group (-COOH)
- A propyl group (-CH₂CH₂CH₃)
- A hexyl group (-CH₂(CH₂)₄CH₃)

Due to this single chiral center, **2-propyloctanoic acid** exists as a pair of non-superimposable mirror images known as enantiomers.[8] These are designated as (R)-**2-propyloctanoic acid** and (S)-**2-propyloctanoic acid** according to the Cahn-Ingold-Prelog priority rules.





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